

Compound of Interest

Compound Name: SB-743921 free base

Cat. No.: B1680848

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the dosing, administration, and observed effects of the Kinesin Spindle Protein (KSP) i

Mechanism of Action

SB-743921 is a potent and selective inhibitor of the Kinesin Spindle Protein (KSP), also known as Eg5.^{[1][2]} KSP is a motor protein essential for the f

Downstream of KSP inhibition, SB-743921 has been shown to modulate several signaling pathways. In breast cancer cell lines, it upregulates p53 an

```
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// Nodes

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// Edges

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MitoticArrest -> Bcl2 [label="Downregulates"];
MitoticArrest -> Bax [label="Upregulates"];
```

```
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Bax -> Apoptosis [label="Promotes"];
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Caption: Workflow for an in vivo efficacy study of SB-743921 in a DLBCL xenograft model.

General Considerations for Formulation and Administration

- Vehicle Selection: The choice of vehicle for in vivo administration is critical and depends on the physicochemical properties of the compound.
- Route of Administration: Intraperitoneal injection has been the most commonly reported route of administration for murine xenograft models.

Animal Pharmacokinetics

Detailed pharmacokinetic parameters for SB-743921 in preclinical animal models are not extensively available :

Protocol for a Murine Pharmacokinetic Study:

- Animal Groups: Utilize a sufficient number of mice per time point to ensure statistical power.

- Drug Administration: Administer SB-743921 via the intended route (e.g., intraperitoneal or intravenous) at a
- Sample Collection: Collect blood samples at various time points post-administration (e.g., 5, 15, 30 minutes
- Plasma Preparation: Process blood samples to isolate plasma.
- Bioanalysis: Quantify the concentration of SB-743921 in plasma samples using a validated analytical method,
- Data Analysis: Calculate pharmacokinetic parameters using appropriate software.

```
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LCMS -> PK_Analysis;
}
```

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## References

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- 4. KSP inhibitor SB743921 inhibits growth and induces apoptosis of breast cancer cells by regulating p53, Bcl-2, and DTL - PMC [pmc.ncbi.nlm.nih.gov]
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- 6. Kinesin spindle protein inhibitor SB743921 induces mitotic arrest and apoptosis and overcomes imatinib resistance of chronic myeloid leukemia [researchgate.net]
- 7. A first in human study of SB-743921, a kinesin spindle protein inhibitor, to determine pharmacokinetics, biologic effects and establish a recommended phase 2 dose [clinicaltrials.gov]
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